

Solubility Profile of 5-Bromo-3-methyl-2-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-3-methyl-2-nitropyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Bromo-3-methyl-2-nitropyridine** in common organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility descriptions and presents a detailed, adaptable experimental protocol for its quantitative determination. This allows for an accurate assessment of its solubility in relevant solvent systems for various applications, including synthetic chemistry, purification, and formulation development.

Introduction to 5-Bromo-3-methyl-2-nitropyridine

5-Bromo-3-methyl-2-nitropyridine is a substituted pyridine derivative with the chemical formula $C_6H_5BrN_2O_2$ and a molar mass of 217.02 g/mol ^[1] It typically appears as a solid, ranging in color from white to light yellow or brownish.^[1] The presence of a bromine atom, a nitro group, and a methyl group on the pyridine ring makes it a versatile intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.^[1] Understanding its solubility is critical for its effective use in reaction design, process optimization, and formulation.

Solubility Data

A thorough review of scientific literature and chemical databases reveals a scarcity of specific quantitative solubility data for **5-Bromo-3-methyl-2-nitropyridine**. However, qualitative

descriptions of its solubility in various organic solvents are available. This information is summarized in the table below.

Solvent	Qualitative Solubility	Source(s)
Dichloromethane	Soluble	[1]
Chloroform	Soluble	[1]
Ethanol	Varies, has a certain solubility	[1]
Acetone	Varies	[1]
Water	Low solubility / Insoluble	[1]

Note: The term "soluble" suggests good solubility, while "a certain solubility" and "varies" indicate that the solubility may be moderate or dependent on specific conditions. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed protocol for the experimental determination of the solubility of **5-Bromo-3-methyl-2-nitropyridine** in an organic solvent using the equilibrium gravimetric method. This method is adapted from established procedures for similar compounds.[\[2\]](#)[\[3\]](#)

Principle

This method involves creating a saturated solution of **5-Bromo-3-methyl-2-nitropyridine** in a chosen solvent at a constant temperature. A known volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is measured. From these values, the solubility can be calculated.[\[2\]](#)[\[3\]](#)

Materials and Equipment

- **5-Bromo-3-methyl-2-nitropyridine**
- Selected organic solvent(s)
- Analytical balance

- Thermostatic shaker or water bath
- Vials with tight-fitting caps
- Volumetric flasks and pipettes
- Drying oven or vacuum desiccator

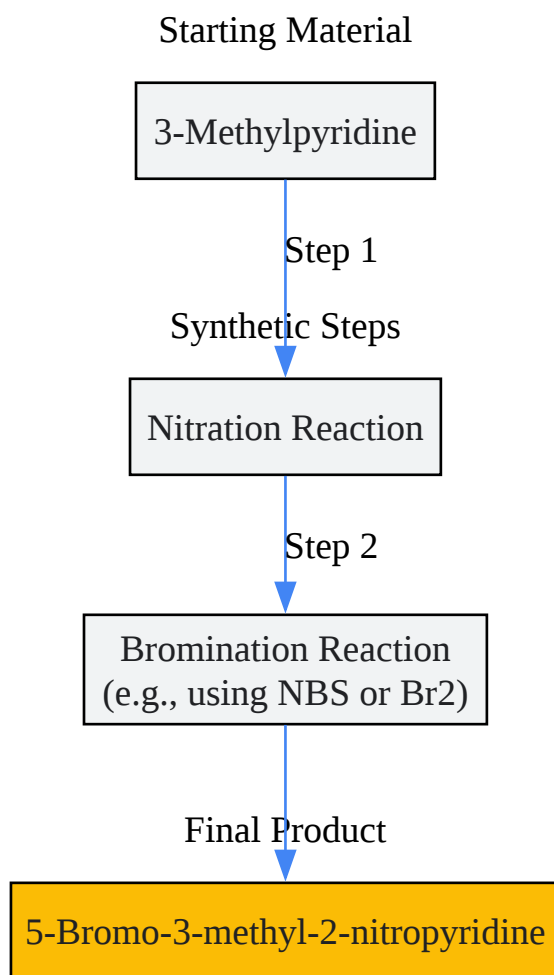
Procedure

- **Sample Preparation:** Add an excess amount of **5-Bromo-3-methyl-2-nitropyridine** to a vial. The presence of undissolved solid is necessary to ensure the solution becomes saturated.
- **Solvent Addition:** Accurately add a known volume (e.g., 5.0 mL) of the desired organic solvent to the vial.
- **Equilibration:** Seal the vial tightly and place it in a thermostatic shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with constant agitation to ensure the solution reaches saturation.^[2]
- **Sampling:** After equilibration, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pipette.
- **Solvent Evaporation:** Transfer the sampled solution to a pre-weighed container. Place the container in a drying oven at a temperature that will evaporate the solvent without decomposing the solute. A gentle stream of nitrogen can be used to speed up the evaporation.^{[2][3]}
- **Mass Measurement:** Once the solvent has completely evaporated, cool the container in a desiccator to room temperature and weigh it. Repeat the drying and weighing process until a constant mass is achieved.^[3]
- **Calculation:** The solubility is calculated as the mass of the dissolved solid per volume of the solvent (e.g., in g/100 mL or mg/mL).

Visualizing Experimental and Logical Workflows

Synthesis of 5-Bromo-3-methyl-2-nitropyridine

The synthesis of **5-Bromo-3-methyl-2-nitropyridine** can be approached through various routes. A common method involves the nitration and subsequent bromination of a pyridine derivative.

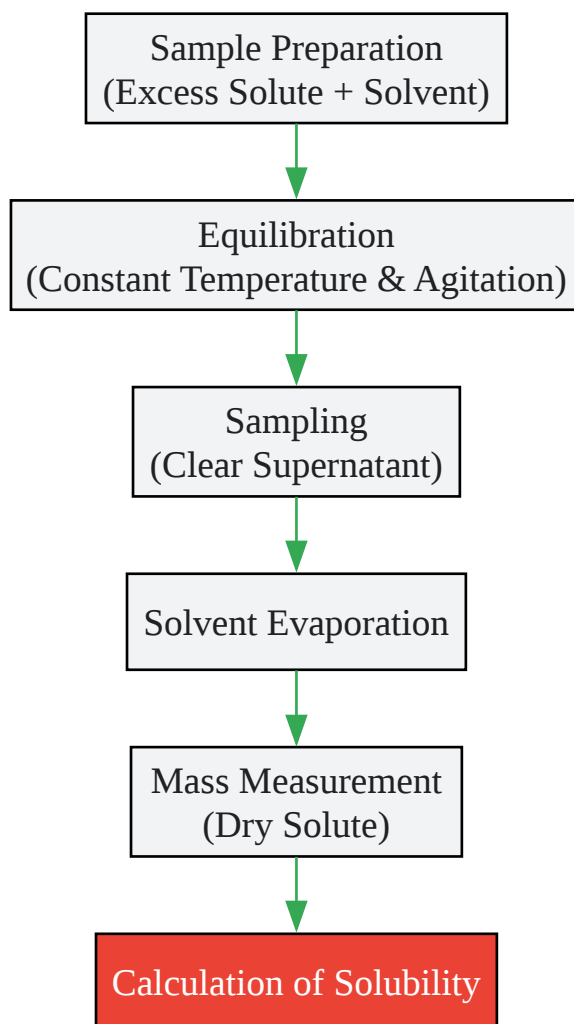


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Caption: A generalized synthetic workflow for **5-Bromo-3-methyl-2-nitropyridine**.

Solubility Determination Workflow

The gravimetric method for determining solubility follows a clear, logical progression of steps.



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Caption: Workflow for the gravimetric determination of solubility.

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